

Application Notes and Protocols for Nisin Z

Production and Purification

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Compound of Interest

Compound Name: Nisin Z

Cat. No.: B1148377

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These application notes provide a detailed protocol for the production and purification of **Nisin Z**, a potent antimicrobial peptide, from *Lactococcus lactis*. The methodologies are intended for researchers, scientists, and drug development professionals.

Nisin Z Production

Nisin Z is a natural variant of nisin produced by certain strains of *Lactococcus lactis*. Its production can be optimized by careful selection of culture media and fermentation conditions.

Microorganism

- Producing Strain: *Lactococcus lactis* subsp. *lactis* (e.g., strain A164, IO-1, or other wild-type **Nisin Z** producers).

Culture Media

For optimal **Nisin Z** production, a nutrient-rich medium is required. While standard media like MRS can be used, supplementation or custom media formulations can significantly enhance yield.

Optimized Production Medium Recipe:

Component	Concentration (g/L)	Notes
Tryptone	10 - 20	Primary nitrogen source.
Casein Peptone	10 - 20	Provides additional peptides and amino acids.
Yeast Extract	5 - 10	Source of B vitamins and other growth factors.
Sucrose	20	Found to be a more efficient carbon source than glucose for Nisin Z production.
KH ₂ PO ₄	2	Buffering agent.
NaCl	2	Osmotic stabilizer.
MgSO ₄ ·7H ₂ O	0.2	Source of magnesium ions.

- Preparation: Dissolve all components in distilled water, adjust the pH to 6.0-6.5 with 1M NaOH, and sterilize by autoclaving at 121°C for 15 minutes.

Experimental Protocol: Nisin Z Fermentation

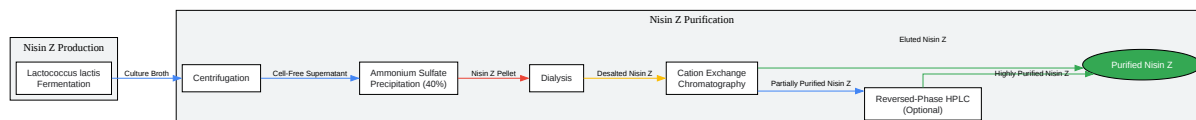
- Inoculum Preparation:
 - Aseptically transfer a single colony of *Lactococcus lactis* from a fresh agar plate into a sterile tube containing 5 mL of the optimized production medium.
 - Incubate at 30°C for 16-18 hours without agitation.
- Fermentation:
 - Inoculate a larger volume of the sterile production medium (e.g., 1 L in a 2 L fermenter) with the overnight culture (typically a 1-2% v/v inoculum).
 - Maintain the fermentation conditions at 30°C with controlled pH at 6.0-6.5. The pH can be controlled by the automated addition of 1M NaOH.

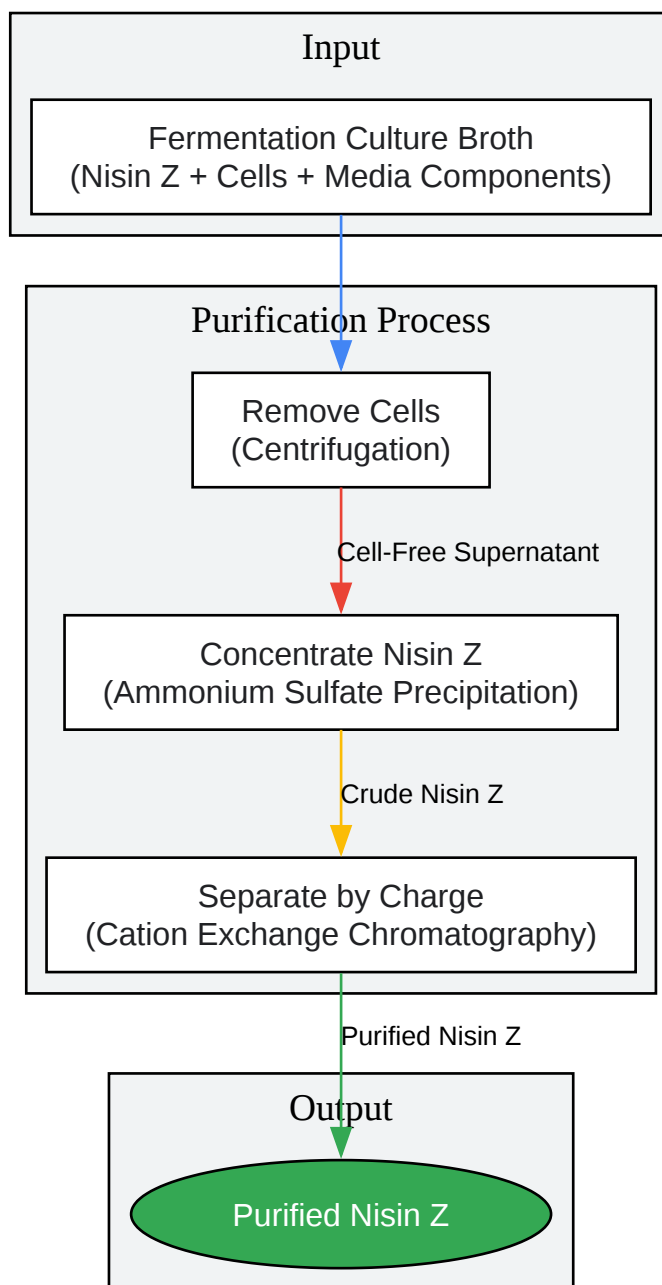
- Incubate for 18-24 hours. **Nisin Z** production typically reaches its peak during the late logarithmic growth phase.

Nisin Z Purification

The purification of **Nisin Z** from the fermentation broth involves a multi-step process to isolate the peptide from other cellular components and media constituents.

Experimental Workflow Diagram





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